

Technical Support Center: Ni-MOF-74 and the Role of Defects

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Compound of Interest

Compound Name: MOF-74-Ni

Cat. No.: B15791520

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with Ni-MOF-74, with a specific focus on the impact of structural defects on its performance.

Frequently Asked Questions (FAQs)

Q1: What are the most common types of defects in Ni-MOF-74?

A1: The most prevalent defects in Ni-MOF-74 are intentionally introduced during synthesis to enhance performance. These primarily include:

- **Missing Linker Defects:** Created by substituting a portion of the standard 2,5-dihydroxyterephthalic acid (H4DOBD) linker with a "fragmented" or modulator ligand that has lower connectivity. Examples of such fragmented ligands include salicylic acid, 2-hydroxyterephthalic acid, and various functionalized salicylic acids.^{[1][2][3]} This results in coordinatively unsaturated metal sites.
- **Solvent-Derived Defects:** Formate molecules, originating from the decomposition of the N,N-dimethylformamide (DMF) solvent, can substitute the standard linker, creating defects.^{[4][5]}

- **Amine-Tagged Defects:** Achieved by incorporating aminosalicylic acids into the framework, which simultaneously creates defects and functionalizes the MOF.[1]

Q2: How do defects generally affect the performance of Ni-MOF-74?

A2: Defects can significantly alter the physicochemical properties of Ni-MOF-74, often leading to enhanced performance in specific applications. Key effects include:

- **Increased Active Sites:** The creation of defects, particularly missing linkers, results in more unsaturated Ni active sites.[6][7][8]
- **Modified Porosity:** The introduction of fragmented ligands can alter the surface area and pore volume of the MOF.[3] Generally, as the concentration of defects increases, the BET surface area may decrease.[3]
- **Enhanced Catalytic Activity:** Defective Ni-MOF-74 has shown superior performance in photocatalytic CO₂ reduction and electrocatalytic oxidation of biomass-derived molecules compared to its defect-free counterpart.[2][6]
- **Altered Adsorption Properties:** Defects can influence the CO₂ adsorption capacity. The effect is dependent on the type and concentration of the defect-inducing ligand.[1][3]

Q3: What is the impact of increasing defect concentration on the crystallinity of Ni-MOF-74?

A3: While introducing defects can be beneficial, a high concentration of defect-inducing ligands can compromise the structural integrity of the MOF. Generally, Ni-MOF-74 derivatives maintain good crystallinity up to a fragment incorporation level of approximately 20%.[3][9][10][11] Exceeding this threshold can lead to a significant loss of crystallinity and a drastic decrease in porosity.[3]

Troubleshooting Guides

Problem 1: Inconsistent or lower-than-expected catalytic activity in photocatalytic CO₂ reduction.

- **Possible Cause 1:** Insufficient number of active sites.

- Solution: Intentionally introduce defects to create more unsaturated Ni active sites. This can be achieved by modifying the synthesis protocol, for instance, through temperature and solvent modulation, which has been shown to enhance photocatalytic CO₂ conversion.[\[6\]](#)[\[7\]](#)[\[8\]](#) A defective Ni-MOF-74, referred to as Ni-74-Am, demonstrated a significantly higher CO generation rate compared to the original Ni-MOF-74.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Possible Cause 2: Poor charge separation and carrier migration.
 - Solution: The presence of defects in Ni-MOF-74 can improve the efficiency of photogenerated electron-hole separation and lead to a faster carrier migration rate, which is crucial for photocatalysis.[\[6\]](#)[\[7\]](#) Ensure that your synthesis method for creating defects is optimized to enhance these electronic properties.

Problem 2: Reduced CO₂ adsorption capacity compared to literature values.

- Possible Cause 1: Inappropriate choice or concentration of defect-inducing ligand.
 - Solution: The CO₂ uptake is highly dependent on the type of functional group introduced by the fragmented ligand and its concentration.[\[1\]](#)[\[3\]](#) For instance, at low incorporation levels (~10% or less), Ni-MOF-74 derivatives incorporating 3-hydroxysalicylic acid and 2-hydroxynicotinic acid have shown the highest CO₂ uptake.[\[1\]](#)[\[3\]](#) It is crucial to screen different fragmented ligands and their concentrations to optimize CO₂ adsorption.
- Possible Cause 2: Decrease in surface area due to high defect concentration.
 - Solution: The CO₂ uptake strongly correlates with the surface area. High levels of incorporated fragmented ligands can lead to a decrease in the BET surface area and, consequently, a lower CO₂ adsorption capacity.[\[3\]](#) It is recommended to keep the fragment incorporation level below ~20% to maintain good crystallinity and porosity.[\[1\]](#)[\[3\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Possible Cause 3: Incomplete activation of the MOF.
 - Solution: The activation process is critical for removing solvent molecules from the pores and generating open metal sites.[\[12\]](#)[\[13\]](#) Incomplete activation will result in blocked pores and reduced surface area. Ensure a thorough solvent exchange (e.g., with methanol) followed by heating under vacuum to fully activate the MOF.[\[14\]](#)

Problem 3: Difficulty in synthesizing crystalline defective Ni-MOF-74.

- Possible Cause 1: High concentration of the fragmented ligand.
 - Solution: As previously mentioned, exceeding a certain percentage of the defect-inducing ligand can disrupt the long-range order of the crystal structure.[\[1\]](#)[\[3\]](#) Systematically vary the molar ratio of the standard linker to the fragmented ligand to find the optimal concentration that balances defect incorporation and crystallinity.
- Possible Cause 2: Unsuitable synthesis conditions.
 - Solution: The synthesis of both defect-free and defective Ni-MOF-74 is sensitive to reaction time and temperature.[\[14\]](#) Microwave-assisted synthesis has been shown to reduce reaction times, and the use of chemical modulators like benzoic acid can significantly increase crystallinity.[\[14\]](#)[\[15\]](#)

Quantitative Data

Table 1: Effect of Defects on the Porosity of Ni-MOF-74 Derivatives

Material	Fragment Incorporation Level	BET Surface Area (m ² /g)	Pore Volume (cm ³ /g)
5-fSA _{0.08}	~8%	1325	0.586
5-fSA _{0.21}	~21%	1209	0.670
5-fSA _{0.39}	~39%	894	0.517
3-hSA _{0.41}	~41%	640	0.456
2-hNA _{0.06}	~6%	1325	0.575
2-hNA _{0.17}	~17%	1156	0.550
2-hNA _{0.29}	~29%	934	0.570
5-hBlmCA _{0.04}	~4%	1196	0.539
5-hBlmCA _{0.12}	~12%	1189	0.514
5-hBlmCA _{0.20}	~20%	1038	0.486

Data sourced from Lim et al., 2022.[3]

Table 2: Performance of Defective vs. Pristine Ni-MOF-74

Application	Material	Performance Metric	Value
Photocatalytic CO ₂ Reduction	Ni-74-Am (defective)	CO Generation Rate	1380 $\mu\text{mol g}^{-1} \text{h}^{-1}$
CO Selectivity	94%		
CO ₂ Adsorption (at 273 K and 1 bar)	3-hSA _{0.06} (defective)	CO ₂ Uptake	169-170 cm^3/g
2-hNA _{0.06} (defective)	CO ₂ Uptake	169-170 cm^3/g	
5-fSA _{0.08} (defective)	CO ₂ Uptake	155 cm^3/g	

Data for photocatalysis sourced from Dong et al., 2023.[6][8] Data for CO₂ adsorption sourced from Lim et al., 2022.[1][3]

Experimental Protocols

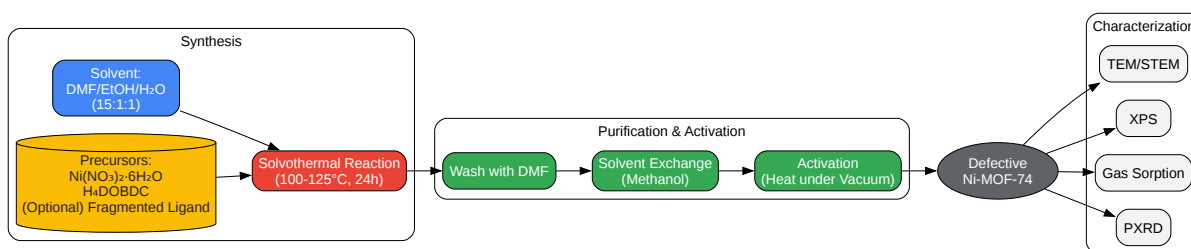
Synthesis of Defect-Free Ni-MOF-74

- A solid mixture of Ni(NO₃)₂·6H₂O (198 mg, 0.680 mmol) and H₄DOBDC (95 mg, 0.480 mmol) is dissolved in 10 mL of a N,N-dimethylformamide (DMF)/ethanol (EtOH)/H₂O (15:1:1, v/v/v) mixed solvent.[1]
- The solution is transferred to a 20 mL vial, sealed tightly, and heated at 100 °C for 24 hours. [1]
- The resulting precipitate is collected and washed at least three times with DMF.
- Solvent exchange is performed with methanol at least five times over a period of 3 days.[16]
- The final product is stored in methanol until further use.

Synthesis of Defect-Engineered Ni-MOF-74 (Example with a Fragmented Ligand)

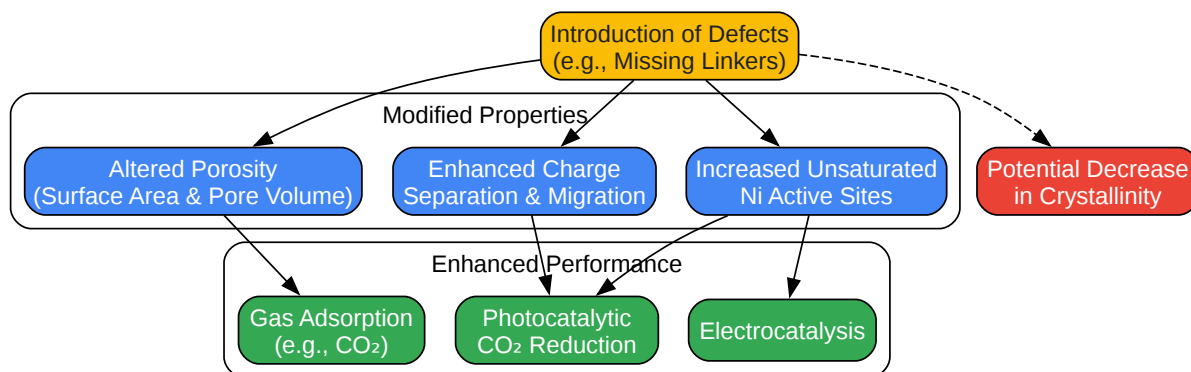
- A solid mixture of $\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ (198 mg, 0.680 mmol), H_4DOBDC (e.g., 85.6 mg, 0.432 mmol for a 10% target incorporation), and a fragmented ligand (e.g., 2-hydroxynicotinic acid, 6.7 mg, 0.048 mmol) is dissolved in 10 mL of a DMF/EtOH/ H_2O (15:1:1, v/v/v) mixed solvent. [16]
- The subsequent heating, collection, and washing steps are the same as for the defect-free Ni-MOF-74.
- The molar ratio of H_4DOBDC to the fragmented ligand is varied to control the level of defect incorporation.

Visualizations



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Caption: Experimental workflow for the synthesis and characterization of defective Ni-MOF-74.



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Caption: Relationship between defects in Ni-MOF-74 and its performance characteristics.

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